

# Application of GR 94800 in Inflammatory Models: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: GR 94800

Cat. No.: B1672131

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## Introduction

**GR 94800** is a potent and selective non-peptide antagonist of the tachykinin NK2 receptor.[1] Tachykinins, such as neurokinin A (NKA), are neuropeptides that play a significant role in mediating inflammatory responses, particularly in the respiratory and gastrointestinal tracts.[2] [3] The activation of NK2 receptors, predominantly by NKA, is implicated in processes such as smooth muscle contraction, vasodilation, and neurogenic inflammation.[2][3] Consequently, **GR 94800** presents a valuable tool for investigating the role of the tachykinin NK2 receptor in various inflammatory conditions and for the preclinical assessment of potential therapeutic agents targeting this pathway.

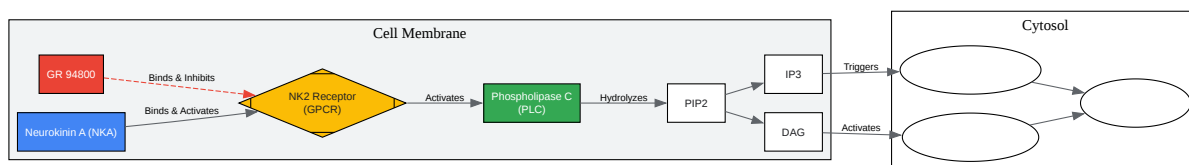
These application notes provide detailed protocols for the use of **GR 94800** in two well-established animal models of inflammation: the ovalbumin-sensitized guinea pig model of allergic asthma and the acetic acid-induced colitis model in rats.

## Mechanism of Action and Signaling Pathway

Tachykinin NK2 receptors are G-protein coupled receptors (GPCRs). Upon binding of their endogenous ligand, neurokinin A (NKA), the receptor activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two secondary messengers:

inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium ( $\text{Ca}^{2+}$ ) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). This signaling cascade ultimately leads to various cellular responses, including smooth muscle contraction, increased vascular permeability, and the recruitment and activation of inflammatory cells.[3]

**GR 94800** acts as a competitive antagonist at the NK2 receptor, blocking the binding of NKA and thereby inhibiting the downstream signaling events that contribute to the inflammatory response.



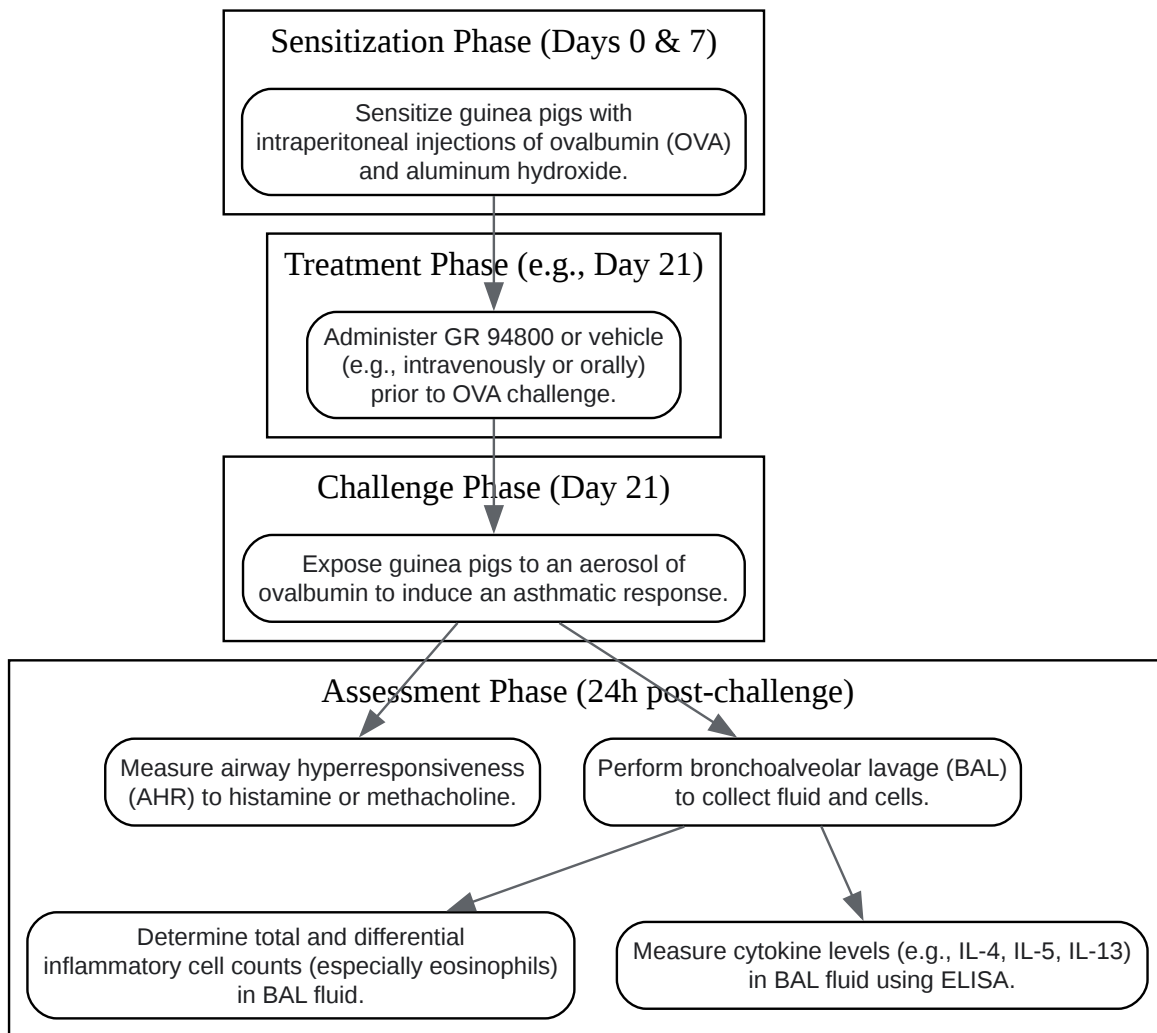
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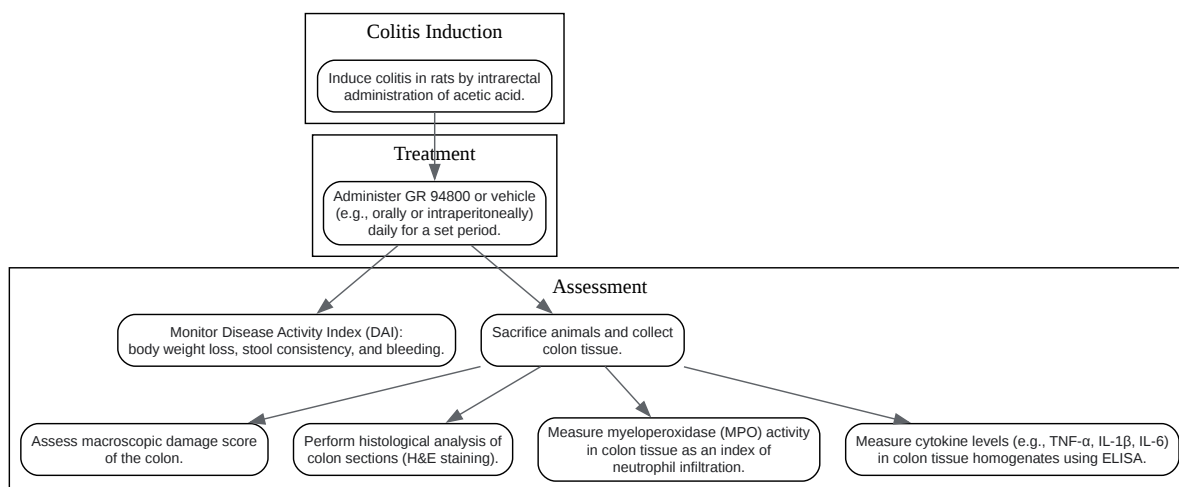
**Caption:** Tachykinin NK2 Receptor Signaling Pathway and Inhibition by **GR 94800**.

## Application in an Ovalbumin-Sensitized Guinea Pig Model of Allergic Asthma

This model mimics key features of human allergic asthma, including airway hyperresponsiveness and eosinophilic inflammation. Neurokinins are known to play a role in the pathophysiology of asthma.

## Experimental Protocol





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## References

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- 2. researchgate.net [researchgate.net]
- 3. Tachykinin NK2 receptors and enhancement of cholinergic transmission in the inflamed rat colon: an in vivo motility study - PMC [pmc.ncbi.nlm.nih.gov]

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